

Proper Disposal of 3-Phenylpropyl Cinnamate in a Laboratory Setting

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Compound of Interest

Compound Name: 3-Phenylpropyl cinnamate

Cat. No.: B086016

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Essential guidance for the safe and compliant disposal of **3-Phenylpropyl cinnamate**, ensuring the safety of laboratory personnel and environmental protection.

For researchers, scientists, and drug development professionals, the proper management and disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This document provides a detailed, step-by-step procedure for the disposal of **3-Phenylpropyl cinnamate**, a combustible, solid organic compound commonly used as a fragrance and flavoring agent. While not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to proper disposal protocols is essential to maintain a safe working environment and prevent environmental contamination.^[1]

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles, a lab coat, and chemical-resistant gloves. Handle **3-Phenylpropyl cinnamate** in a well-ventilated area or under a fume hood to avoid inhalation of any dust or vapors.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **3-Phenylpropyl cinnamate**, which are pertinent to its safe handling and disposal.

Property	Value
CAS Number	122-68-9[2][3]
Molecular Formula	C18H18O2[1][2]
Molecular Weight	266.33 g/mol [1]
Appearance	Colorless to pale yellow solid or liquid[4]
Odor	Sweet, floral-fruity, balsamic[5]
Boiling Point	420.2°C at 760 mmHg[3]
Flash Point	>100°C (>212°F)
Water Solubility	Insoluble[2][5]
GHS Hazard Classification	Not classified as hazardous[1]

Step-by-Step Disposal Protocol

The recommended disposal method for **3-Phenylpropyl cinnamate** is through a licensed chemical waste disposal contractor, typically involving incineration.[6][7] Do not dispose of this chemical down the drain or in regular solid waste, as it is an organic substance and insoluble in water.

Experimental Protocol for Waste Collection and Disposal:

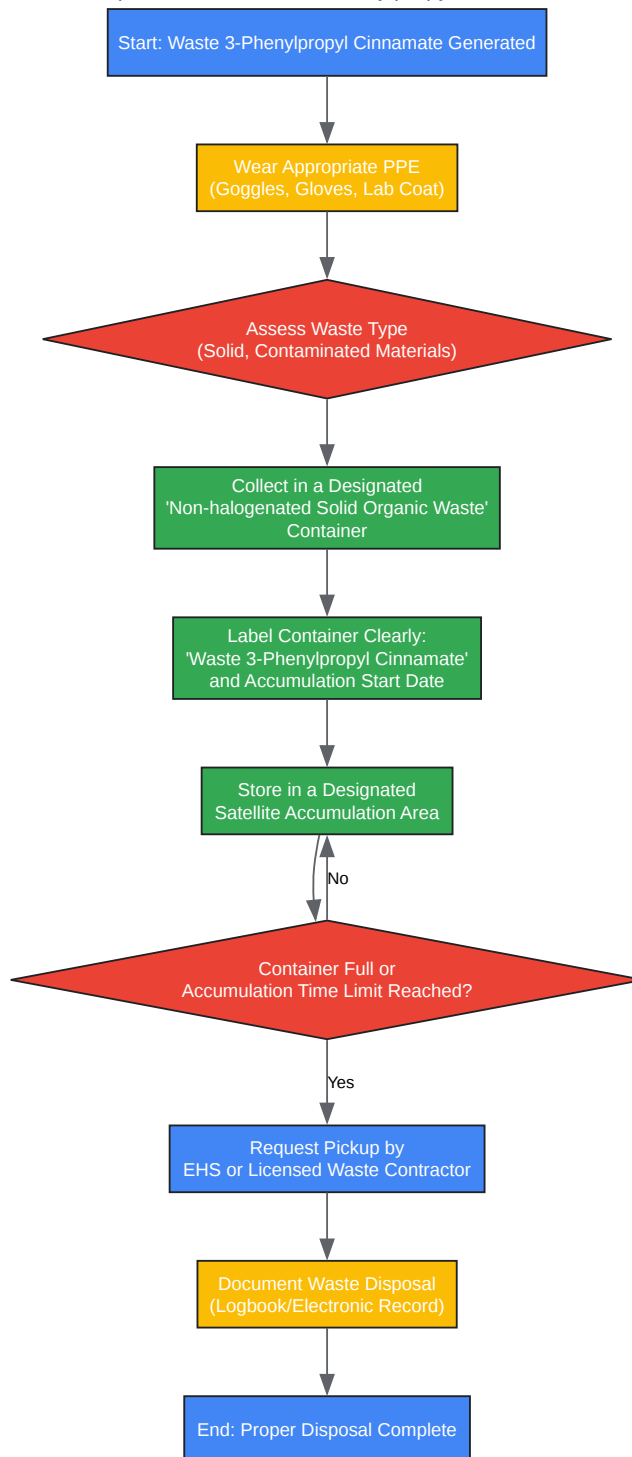
- Segregation:
 - Collect waste **3-Phenylpropyl cinnamate** and any materials contaminated with it (e.g., weighing boats, gloves, filter paper) separately from other waste streams.
 - Designate a specific, sealed container for "Non-halogenated Solid Organic Waste."
- Container Selection and Labeling:
 - Use a chemically compatible, leak-proof container with a secure lid. A high-density polyethylene (HDPE) or glass container is suitable.

- Clearly label the container with "Waste **3-Phenylpropyl Cinnamate**" and the date accumulation started. Ensure the label is legible and securely affixed.
- Accumulation in the Laboratory:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Keep the container closed at all times, except when adding waste.
 - Ensure the storage area is away from sources of ignition, as the material is combustible.
- Request for Disposal:
 - Once the container is full, or if the waste has been accumulated for a period defined by your institution's policy (typically not exceeding one year), arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a contracted chemical waste disposal service.
 - Follow your institution's specific procedures for requesting a waste pickup, which may involve an online form or a direct call to the EHS office.
- Documentation:
 - Maintain a log of the chemical waste generated, including the name of the chemical, quantity, and date of disposal request. This is good laboratory practice and may be required for regulatory compliance.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **3-Phenylpropyl cinnamate**.

Disposal Workflow for 3-Phenylpropyl Cinnamate

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